

# A Technical Guide to C.I. Acid Yellow 99 (CAS 10343-58-5)

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## Compound of Interest

Compound Name: C.I. Acid Yellow 99

Cat. No.: B606666

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## Executive Summary

**C.I. Acid Yellow 99**, identified by CAS number 10343-58-5, is a synthetic anionic dye belonging to the azo and 1:1 metal-complex class.<sup>[1][2][3]</sup> It is characterized by a chromium atom complexed within its molecular structure, which imparts high lightfastness.<sup>[1][3]</sup> Primarily used in the textile and leather industries for dyeing protein-based fibers such as wool and silk, it also sees application in paper and wood coloration. For the scientific community, Acid Yellow 99 serves as a model anionic compound in environmental and materials science research, particularly in the development and evaluation of novel adsorbent materials for wastewater treatment. This document provides a comprehensive technical overview of its chemical properties, synthesis, mechanisms of application, and established experimental protocols.

## Chemical and Physical Properties

**C.I. Acid Yellow 99** is a dark yellow to brown fine powder. It is soluble in water, a characteristic essential for its application in aqueous dyeing processes. When dissolved in concentrated sulfuric acid, it produces a brown solution. As a metal-complex dye, it exhibits good stability under normal conditions.

Table 1: Chemical Identifiers and Properties of **C.I. Acid Yellow 99**

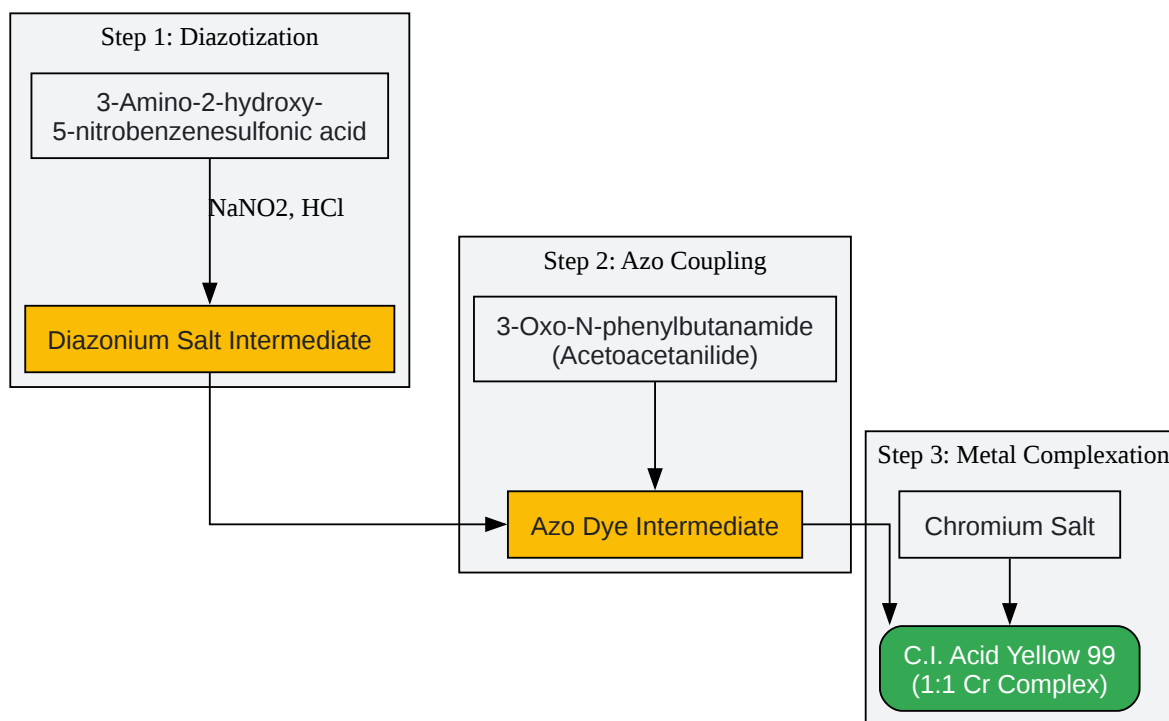
Property	Value
CAS Number	10343-58-5
C.I. Number	13900
Chemical Class	Azo, 1:1 Metal Complex Dye
Synonyms	Acid Yellow GR, Acid Yellow RA, Amalan Yellow GRL, Sumilan Yellow GR
Appearance	Dark yellow to brown fine powder
Molecular Formula	C <sub>16</sub> H <sub>15</sub> CrN <sub>4</sub> NaO <sub>8</sub> S C <sub>16</sub> H <sub>13</sub> CrN <sub>4</sub> NaO <sub>8</sub> S C <sub>16</sub> H <sub>12</sub> CrN <sub>4</sub> O <sub>9</sub> S·Na C <sub>16</sub> H <sub>11</sub> CrN <sub>4</sub> NaO <sub>9</sub> S
Molecular Weight	496.35 g/mol 510.33 g/mol 444.35 g/mol 511.34 g/mol
Purity	Typically available at ≥95% purity.

## Synthesis Pathway

The manufacturing process for **C.I. Acid Yellow 99** involves a multi-step chemical synthesis. The process begins with the diazotization of an aromatic amine, followed by a coupling reaction and subsequent metal complexation.

### Experimental Protocol: Synthesis

- **Diazotization:** 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is reacted with a coupling agent, 3-Oxo-N-phenylbutanamide (also known as acetoacetanilide). This reaction forms the core azo dye structure.
- **Complexation:** The azo dye intermediate is then treated with a chromium salt to form the final 1:1 chromium complex, yielding **C.I. Acid Yellow 99**.

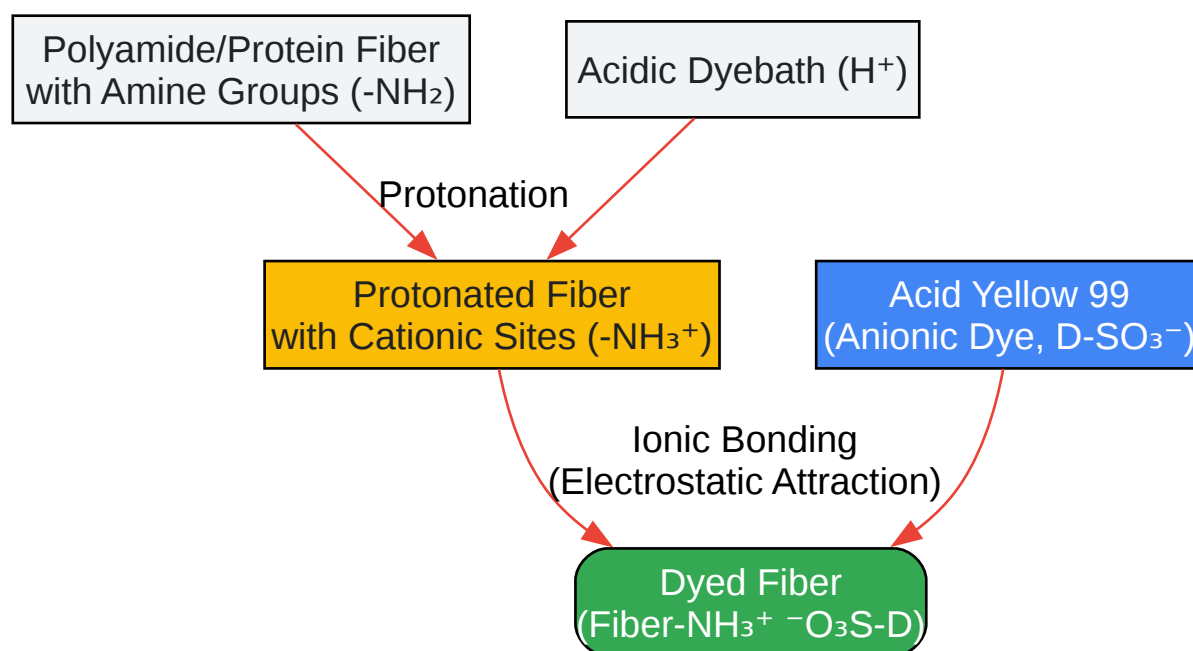


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Diagram 1: Synthesis workflow for **C.I. Acid Yellow 99**.

## Application Principle: Acid Dyeing

As an acid dye, the application of Acid Yellow 99 relies on its anionic nature. The molecule contains a sulfonic acid group ( $-\text{SO}_3^-$ ) which is negatively charged in an aqueous solution. Protein and polyamide fibers, such as wool, silk, and nylon, contain amine groups ( $-\text{NH}_2$ ). In an acidic dyebath, these amine groups become protonated ( $-\text{NH}_3^+$ ), creating cationic sites on the fiber. The negatively charged anionic dye is then attracted to these positive sites, forming strong ionic bonds that fix the color to the fiber.



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Diagram 2: Principle of ionic bonding in acid dyeing.

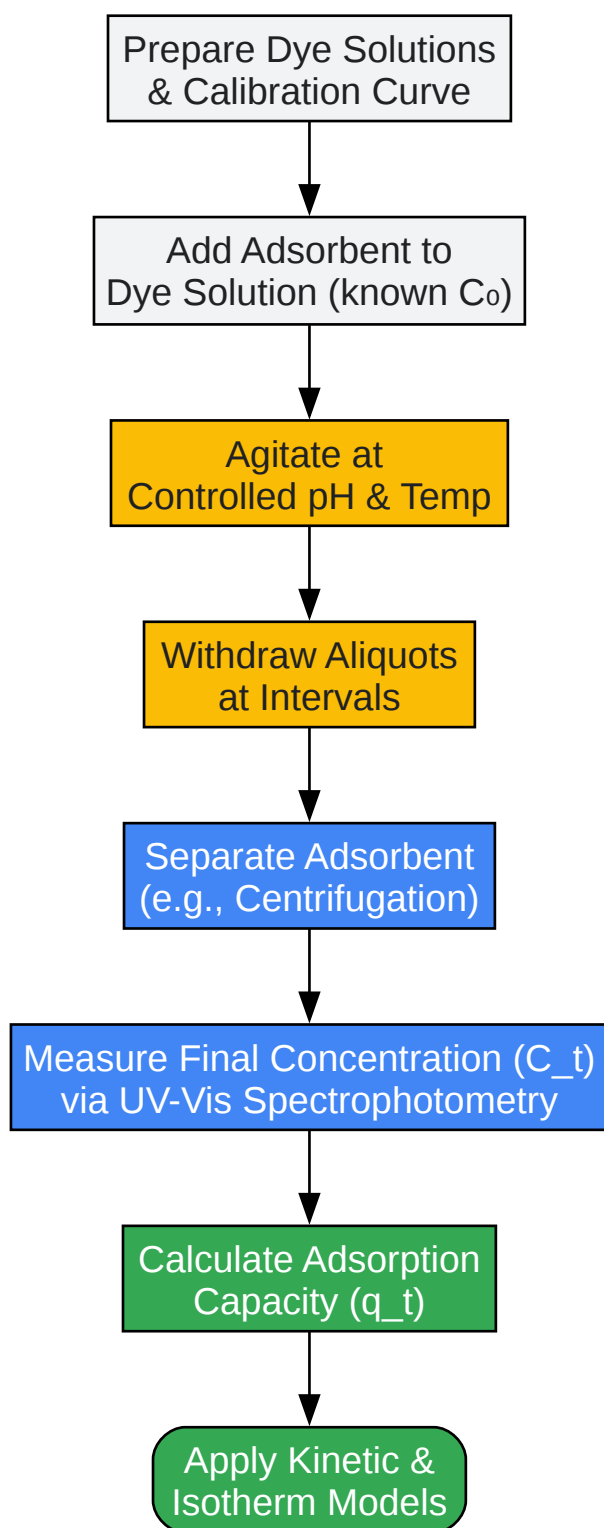
## Research Applications: Adsorption Studies

Acid Yellow 99 is frequently used as a model compound to study the efficacy of various materials in removing anionic dyes from wastewater. Its stable chemical structure and clear spectrophotometric signature make it ideal for quantifying adsorption kinetics and capacity.

**Experimental Protocol: Batch Adsorption Analysis** This protocol outlines a typical procedure for evaluating the performance of a novel adsorbent material.

- **Preparation of Dye Solution:** Prepare a stock solution of **C.I. Acid Yellow 99** of a known concentration (e.g., 1000 mg/L) in deionized water. Create a series of standard solutions of varying concentrations through serial dilution.
- **Spectrophotometric Calibration:** Using a UV-Vis spectrophotometer, measure the absorbance of the standard solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Acid Yellow 99 to generate a calibration curve (Absorbance vs. Concentration).
- **Adsorption Experiment:**

- In a series of flasks, add a fixed mass of the adsorbent material (e.g., 0.1 g) to a fixed volume of dye solution of a known initial concentration (e.g., 100 mL of 50 mg/L).
- Adjust the pH of the solutions to the desired value using HCl or NaOH.
- Place the flasks in a shaker bath at a constant temperature and agitation speed.
- Sample Analysis: At predetermined time intervals (for kinetic studies) or after reaching equilibrium (for isotherm studies), withdraw aliquots from each flask.
- Quantification: Separate the adsorbent from the liquid phase, typically by centrifugation or filtration. Measure the absorbance of the supernatant and use the calibration curve to determine the final dye concentration.
- Data Calculation:
  - The amount of dye adsorbed per unit mass of adsorbent at time  $t$  ( $q_t$ , in mg/g) is calculated using the formula:  $q_t = (C_0 - C_t) * V / m$  where  $C_0$  and  $C_t$  are the initial and final concentrations (mg/L),  $V$  is the volume of the solution (L), and  $m$  is the mass of the adsorbent (g).
- Modeling: Fit the experimental data to kinetic models (e.g., Pseudo-Second-Order) and isotherm models (e.g., Langmuir, Freundlich) to determine key adsorption parameters.



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Diagram 3: General workflow for a batch adsorption study.

Table 2: Common Adsorption Models for Data Analysis

Model Type	Model Name	Key Parameters Determined
Kinetic	Pseudo-Second-Order	Rate constant ( $k_2$ ), equilibrium adsorption capacity ( $q_e$ )
Isotherm	Langmuir	Maximum monolayer adsorption capacity ( $q_{max}$ )
Isotherm	Freundlich	Adsorption intensity and capacity factor ( $n$ , $K_f$ )

## Safety and Toxicology

While **C.I. Acid Yellow 99** is generally classified as non-hazardous for transport, appropriate laboratory safety precautions are necessary. Chronic exposure may pose health risks.

Table 3: Safety and Handling Information

Aspect	Details
GHS Classification	Not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122). However, this may vary by jurisdiction.
Safety Statements	S24/25: Avoid contact with skin and eyes.
Personal Protective Equipment	Wear safety glasses with side-shields, protective gloves, and appropriate lab clothing.
Chronic Toxicity	May cause adverse effects on the bone marrow, blood-forming system, and liver with prolonged or repeated exposure.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition	Under fire conditions, may produce hydrogen sulfide, carbon oxides, and nitrogen oxides (NOx).
Acute Toxicity	The acute toxicity of the substance is unknown.

Disclaimer: This document is intended for research and informational purposes only. It is not a substitute for a formal Safety Data Sheet (SDS) and established laboratory safety protocols.

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## References

- 1. CAS 10343-58-5: C.I. Acid Yellow 99 | CymitQuimica [cymitquimica.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Main Classification of Acid Dyes - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]



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